

A Comprehensive Technical Guide to the Solubility of Ammonium Nitrite in Organic Solvents

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Compound of Interest

Compound Name: Ammonium nitrite

Cat. No.: B081745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **ammonium nitrite** in various organic solvents. Due to the compound's inherent instability, quantitative solubility data in organic media is scarce in publicly available literature. However, this document compiles the existing qualitative information and furnishes a comprehensive experimental protocol for determining the solubility of inorganic salts, such as **ammonium nitrite**, in organic solvents. This guide is intended to be a valuable resource for professionals in research and drug development who may need to handle or formulate with **ammonium nitrite**.

Introduction to Ammonium Nitrite

Ammonium nitrite (NH_4NO_2) is the ammonium salt of nitrous acid. It exists as pale yellow crystals that are highly soluble in water. A key characteristic of **ammonium nitrite** is its instability; it decomposes, even at room temperature, into nitrogen gas and water. This decomposition is exothermic and can be explosive, especially at elevated temperatures (above 60°C) or in the presence of acids. This instability necessitates careful handling and makes the determination of its physicochemical properties, including solubility in organic solvents, challenging.

Solubility of Ammonium Nitrite in Organic Solvents

Quantitative solubility data for **ammonium nitrite** in organic solvents is not readily available in scientific literature. However, qualitative assessments have been reported. The following table summarizes the known solubility of **ammonium nitrite** in a selection of common organic solvents.

| Solvent | Solvent Class | Solubility | Reference |
|---------------|---------------|------------|-----------|
| Methanol | Alcohol | Soluble | [1] |
| Ethanol | Alcohol | Soluble | [1] |
| Diethyl Ether | Ether | Insoluble | [1] |

Note: The term "soluble" indicates that the substance dissolves to a visually appreciable extent, while "insoluble" suggests no significant dissolution is observed. For precise applications, experimental determination of quantitative solubility is highly recommended.

Experimental Protocol for Determining the Solubility of Ammonium Nitrite

The following is a detailed, generalized protocol for determining the solubility of an inorganic salt like **ammonium nitrite** in an organic solvent. This method is a composite of standard laboratory practices for solubility determination.

3.1. Safety Precautions

- **Ammonium nitrite** is unstable and potentially explosive. All work should be conducted in a well-ventilated fume hood, behind a blast shield.
- Avoid heating **ammonium nitrite**, especially in a dry state or in concentrated solutions.
- Use appropriate personal protective equipment (PPE), including safety goggles, a face shield, and protective gloves.
- Have a neutralization plan in place. **Ammonium nitrite** solutions can be stabilized by making them slightly alkaline (pH > 7.5) with a dilute ammonia solution.

3.2. Materials and Equipment

- **Ammonium nitrite** (handle with extreme care)
- Anhydrous organic solvent of interest
- Analytical balance (accurate to ± 0.1 mg)
- Temperature-controlled shaker or magnetic stirrer with a hot/cold plate
- A series of sealable, inert glass vials or test tubes
- Calibrated thermometer or temperature probe
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC with a suitable detector, Ion Chromatography, or UV-Vis Spectrophotometer)

3.3. Experimental Procedure

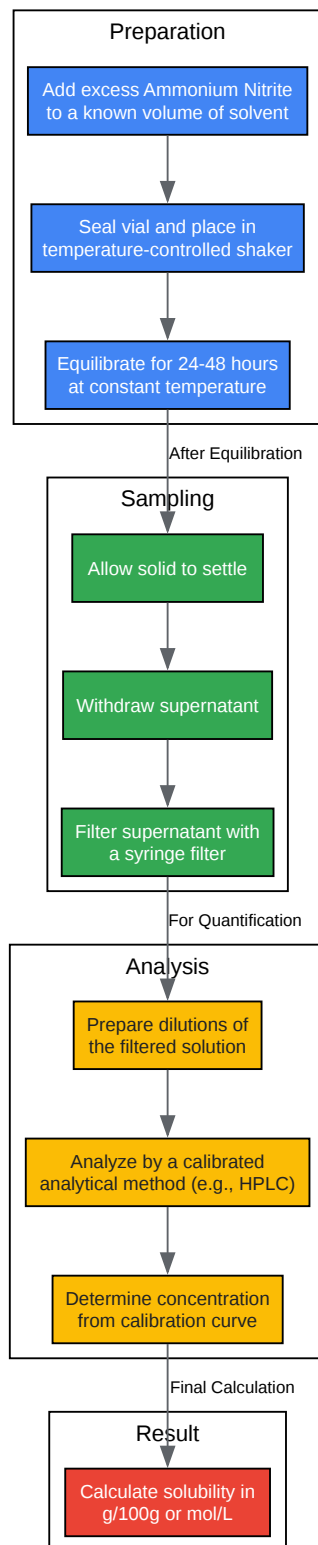
- Preparation of Saturated Solutions:
 - Add an excess amount of **ammonium nitrite** to a known volume or mass of the organic solvent in a sealable glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker or on a stirrer with a temperature-controlled bath.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) at a constant, recorded temperature. The equilibration time should be determined empirically to ensure equilibrium is reached.

- Sample Collection and Preparation:
 - Once equilibrated, allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or pre-cooled pipette to the experimental temperature to avoid precipitation.
 - Immediately filter the collected supernatant through a syringe filter that is compatible with the solvent to remove any suspended microcrystals.
- Quantification of Dissolved Solute:
 - Accurately dilute the filtered, saturated solution with a suitable solvent to a concentration that falls within the linear range of the chosen analytical method.
 - Analyze the diluted solution using a calibrated analytical instrument to determine the concentration of **ammonium nitrite**.
 - Prepare a calibration curve using standard solutions of **ammonium nitrite** of known concentrations.
- Calculation of Solubility:
 - From the concentration of the diluted solution and the dilution factor, calculate the concentration of the original saturated solution.
 - Express the solubility in appropriate units, such as grams of solute per 100 grams of solvent (g/100g) or moles of solute per liter of solvent (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **ammonium nitrite** solubility in an organic solvent.

Workflow for Solubility Determination

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References

- 1. ammonium nitrite [chemister.ru]
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